

Application Notes: Preparation and Use of 1% Alcoholic Dimethylglyoxime Solution

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Compound of Interest

Compound Name: Dimethylglyoxime

Cat. No.: B3433209

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Introduction

Dimethylglyoxime (DMG), a white crystalline powder with the chemical formula $C_4H_8N_2O_2$, is a highly selective chelating agent widely used in analytical chemistry.^{[1][2][3][4]} Its most prominent application is for the qualitative detection and quantitative gravimetric analysis of nickel(II) ions.^{[3][5][6][7][8]} In an ammoniacal solution, DMG reacts with nickel ions to form a characteristic bright, cherry-red, insoluble precipitate of nickel **dimethylglyoxime**, $Ni(C_4H_7N_2O_2)_2$.^{[1][6][9][10]} This reaction is highly sensitive and specific, allowing for the detection of even low concentrations of nickel.^{[1][6]} Beyond nickel, **dimethylglyoxime** also serves as a precipitating reagent for other metal ions such as palladium, which it precipitates as a yellow compound from acidic solutions.^{[1][2][4]}

Principle of Nickel Detection

The reaction between nickel(II) ions and **dimethylglyoxime** is a chelation reaction. Two molecules of **dimethylglyoxime** act as bidentate ligands, binding to a central nickel ion through their nitrogen atoms.^{[3][8]} This forms a stable, square planar complex that is insoluble in the reaction medium. The reaction is pH-dependent and is typically carried out in a solution buffered to a pH between 5 and 9 to ensure quantitative precipitation.^{[7][8]}

Safety, Handling, and Storage

- Hazards: The 1% alcoholic **dimethylglyoxime** solution is a flammable liquid due to its ethanol content and has a flash point of approximately 21°C.^[11] The solution and its vapor

may be irritating to the eyes, skin, and respiratory tract.[1][12]

- Handling: Use with adequate ventilation, preferably in a fume hood.[11][12] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Keep the solution away from heat, sparks, and open flames.[11][12][13]
- Storage: Store the solution in a tightly closed container, preferably an amber glass bottle to protect it from light.[14] It should be kept in a cool, dry, well-ventilated area designated for flammable liquids.[11][12][13]

Experimental Protocols

Objective: To prepare a 1% (w/v) alcoholic solution of **dimethylglyoxime** for use in analytical procedures, primarily for the detection of nickel.

Materials and Equipment:

- **Dimethylglyoxime** ($C_4H_8N_2O_2$), AR Grade (Assay: $\geq 99.0\%$)[15]
- Ethanol (95% or absolute)
- Distilled or deionized water
- Electronic weighing balance
- Beakers (e.g., 250 mL)
- Volumetric flask (e.g., 100 mL or 1000 mL)
- Glass stirring rod
- Wash bottle
- Amber glass storage bottle

Protocol for Preparing 100 mL of 1% **Dimethylglyoxime** Solution:

- Weighing: Accurately weigh 1.0 g of **dimethylglyoxime** powder using an electronic balance.

- Dissolving: Transfer the weighed **dimethylglyoxime** into a 250 mL beaker. Add approximately 80-90 mL of 95% ethanol.
- Mixing: Stir the mixture with a glass rod until the **dimethylglyoxime** is completely dissolved. Gentle warming in a water bath can aid dissolution if necessary, but avoid open flames.[\[14\]](#)
- Transfer: Carefully transfer the solution into a 100 mL volumetric flask.
- Volume Adjustment: Rinse the beaker with a small amount of ethanol and add the rinsing to the volumetric flask to ensure a complete transfer. Add 95% ethanol to the flask until the bottom of the meniscus reaches the calibration mark.
- Homogenization: Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- Storage: Transfer the final solution to a clean, dry, and clearly labeled amber glass bottle for storage.[\[14\]](#)

Quantitative Data

Table 1: Reagent Quantities for 1% (w/v) **Dimethylglyoxime** Solution

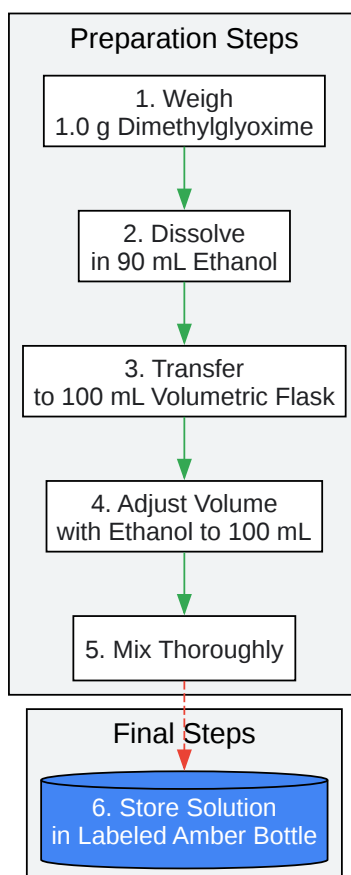
Final Volume	Dimethylglyoxime (g)	95% Ethanol (mL)
100 mL	1.0	100
250 mL	2.5	250
500 mL	5.0	500
1000 mL	10.0	1000

Table 2: Physical and Chemical Properties of **Dimethylglyoxime**

Property	Value
Chemical Formula	C ₄ H ₈ N ₂ O ₂ [2][15]
Molar Mass	116.12 g/mol [2][15]
Appearance	White crystalline powder [1][15]
Melting Point	240-241 °C [2][4]
Solubility in Water	Poorly soluble (0.063 g/100ml at 20°C) [1][15]
Solubility in Ethanol	Soluble (4.2 g/100ml at 25°C) [2][15]
Primary Hazard	Flammable solid (as powder) [1]

Workflow Visualization

Workflow for Preparation of 1% Alcoholic Dimethylglyoxime Solution



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Caption: Workflow for preparing a 1% alcoholic **dimethylglyoxime** solution.

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